Perdeuterated Diethanolamine (d11): A Technical Guide for Quantitative Bioanalysis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*BIS(2-HYDROXYETHYL)AMINE-D11*
CAS No.:	*1219804-08-6*
Cat. No.:	*B599263*

Get Quote

Executive Summary

Bis(2-hydroxyethyl)amine-d11 (CAS 1219804-08-6), commonly referred to as Diethanolamine-d11 (DEA-d11), is the fully deuterated isotopologue of the secondary amine diethanolamine. While nominally labeled with 11 deuterium atoms, its application in aqueous Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) requires a nuanced understanding of isotopic exchange.

This guide addresses the critical "d11 vs. d8" mass shift phenomenon, outlines robust internal standard (IS) protocols compliant with ASTM D7599, and provides handling strategies to mitigate hygroscopic degradation.

Chemical Identity & The Isotope Exchange Paradox

Researchers purchasing CAS 1219804-08-6 often expect a molecular weight corresponding to the d11 isotopologue. However, experimental observation in protic solvents reveals a different mass. Understanding this discrepancy is vital for setting correct Multiple Reaction Monitoring (MRM) transitions.

© 2026 BenchChem. All rights reserved.

The Mechanism of H/D Exchange

DEA-d11 contains deuterium in two distinct chemical environments:

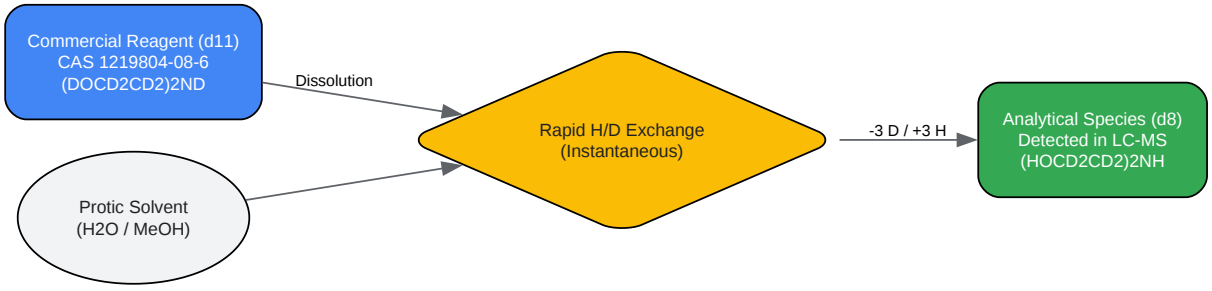
- Carbon-bound Deuteriums (Non-exchangeable): 8 atoms attached to the ethylene backbone.
- Heteroatom-bound Deuteriums (Exchangeable): 3 atoms attached to Oxygen (hydroxyls) and Nitrogen (amine).

Upon dissolution in aqueous mobile phases or methanol, the 3 heteroatom-bound deuteriums rapidly exchange with solvent protons (

). Consequently, the species detected by the mass spectrometer is effectively Diethanolamine-d8.

Visualization: H/D Exchange Pathway

The following diagram illustrates the in-situ conversion of the commercial d11 reagent to the analytical d8 species.



Click to download full resolution via product page

Figure 1: In aqueous solution, the labile deuteriums on the hydroxyl and amine groups of DEA-d11 exchange with solvent protons, resulting in a d8-core species.

Physicochemical Properties & Specifications

© 2026 BenchChem. All rights reserved.

Property	Value / Description	Note
Chemical Name	Bis(2-hydroxyethyl)amine-d11	Synonyms: Diethanolamine-d11, 2,2'-Iminodiethanol-d11
CAS Number	1219804-08-6	Specific to the perdeuterated form
Molecular Formula		Commercial solid/neat liquid form
Molecular Weight	116.20 g/mol	Theoretical (d11)
LC-MS Parent Ion	m/z 114.1	CRITICAL: Observed as d8 species in aqueous ESI+
Appearance	Colorless viscous liquid or white solid	MP ~28°C (supercools easily)
Hygroscopicity	High	Deliquescent; absorbs atmospheric moisture rapidly
pKa	~8.9	Basic; acts as a proton acceptor
Solubility	Water, Methanol, DMSO	Miscible in polar solvents

Application Protocol: LC-MS/MS Internal Standard

The primary utility of DEA-d11 is as a surrogate internal standard for quantifying Diethanolamine in environmental water (ASTM D7599) or cosmetic matrices.

Mass Spectrometry Setup (MRM Transitions)

To ensure specificity, the mass spectrometer must be tuned to the d8-form. Do not tune for m/z 117 (the theoretical d11

), as this signal will be negligible in reverse-phase chromatography.

- Ionization Mode: ESI Positive (

)

© 2026 BenchChem. All rights reserved.

- Precursor Ion: m/z 114.1 (d8-DEA

)
- Product Ion (Quantifier): m/z 96.1 (Loss of

)
- Collision Energy: ~15–20 eV (Optimize per instrument)

Comparison of Transitions:

- Analyte (Native DEA):

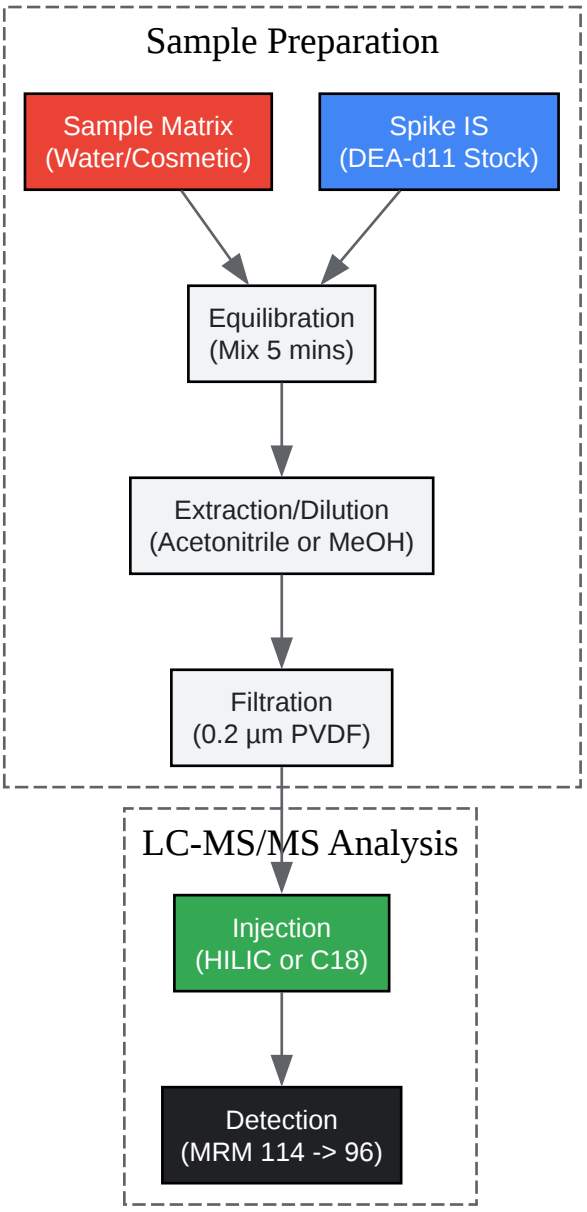
  (Loss of 18 Da)
- Internal Standard (DEA-d11/d8):

  (Loss of 18 Da)

Sample Preparation Workflow

This protocol minimizes matrix effects and ensures equilibration between the analyte and the isotopically labeled standard.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Analytical workflow for trace quantification of Diethanolamine using DEA-d11 as a surrogate.

Chromatographic Considerations

Diethanolamine is highly polar. Standard C18 columns often fail to retain it, causing it to elute in the void volume where ion suppression is highest.

© 2026 BenchChem. All rights reserved.

- Recommended Column: HILIC (Hydrophilic Interaction Liquid Chromatography) or specialized polar-embedded C18.
- Mobile Phase: High organic content (e.g., 90% Acetonitrile / 10% Buffer) to promote retention on HILIC phases.
- Buffer: Ammonium Formate (10 mM, pH 3.5–4.0) is crucial to protonate the amine for ESI+ sensitivity and improve peak shape.

Handling, Stability, and Storage[10][11]

Hygroscopicity & Concentration Drift

DEA-d11 is deliquescent. If a vial is left open, it will absorb water from the air, altering the effective mass of the standard.

- Risk: Weighing 10 mg of "wet" standard results in an actual concentration lower than calculated, leading to systematic errors in quantification.
- Mitigation:
  - Store neat material under inert gas (Nitrogen/Argon).
  - Allow the vial to reach room temperature before opening to prevent condensation.
  - Prepare a concentrated stock solution (e.g., 1 mg/mL in Methanol) immediately upon first opening. Store aliquots at -20°C.

Chemical Stability

- Nitrosamine Formation: Avoid contact with nitrosating agents (nitrites, nitrogen oxides) to prevent the formation of N-nitrosodiethanolamine-d8 (NDELA-d8), a potent carcinogen.
- Shelf Life: Stable for >2 years if stored sealed at -20°C. Re-verify purity annually using LC-MS.

References

© 2026 BenchChem. All rights reserved.

- National Center for Biotechnology Information (2025).**Bis(2-hydroxyethyl)amine-d11** (CID 131869373). PubChem Compound Summary. [Link]
- ASTM International (2020).ASTM D7599-16(2017) Standard Test Method for Determination of Diethanolamine, Triethanolamine, N-Methyldiethanolamine and N-Ethyldiethanolamine in Water by Single Reaction Monitoring Liquid Chromatography/Tandem Mass Spectrometry (LC/MS/MS). ASTM.[1][2] [Link]
- Shimadzu Corporation.Determination of Ethanolamines in Water as per ASTM D-7599 by LCMS-8045.[1][2] Application Note. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. lcms.cz [lcms.cz]
- 2. shimadzu.com [shimadzu.com]
- To cite this document: BenchChem. [Perdeuterated Diethanolamine (d11): A Technical Guide for Quantitative Bioanalysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599263/docs#perdeuterated-diethanolamine-d11-a-technical-guide-for-quantitative-bioanalysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.